

Ansifaxine hydrochloride striatum penetration and conversion

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Compound Focus: Ansifaxine hydrochloride

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Brain Penetration and Neurotransmitter Effects

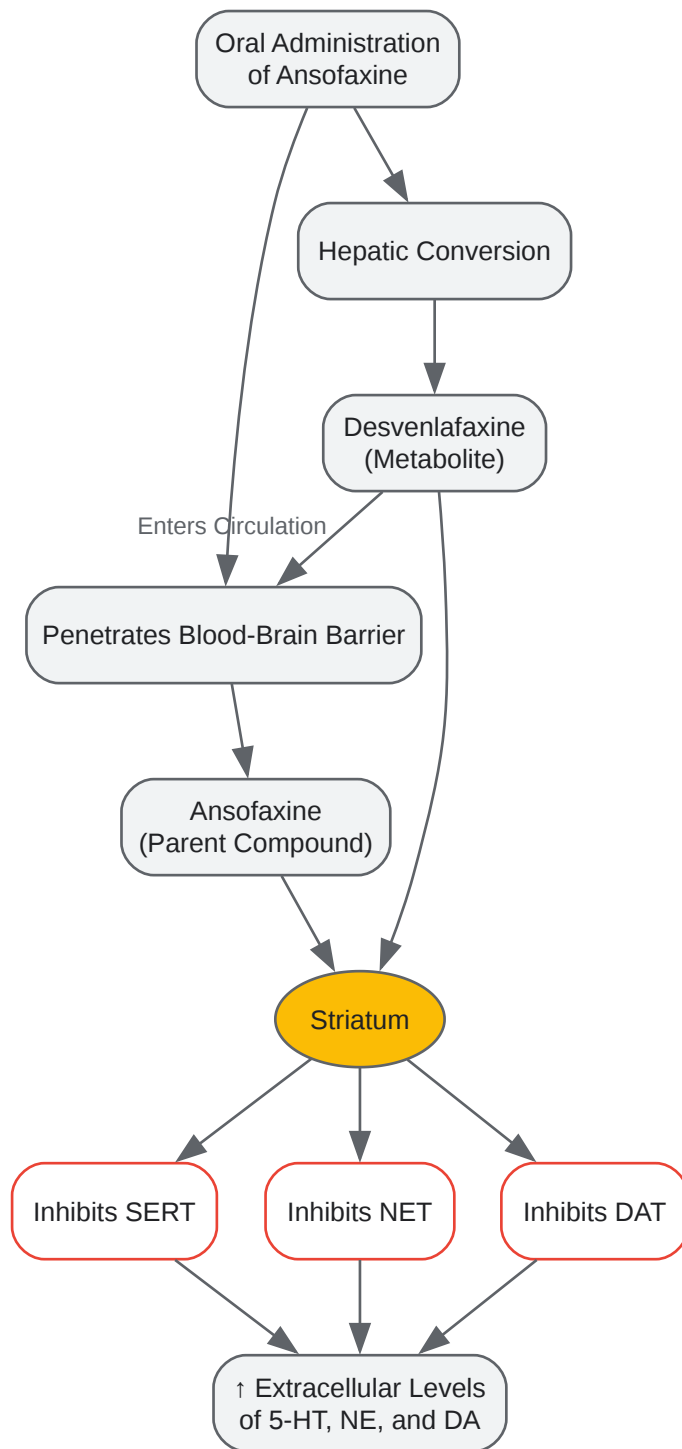
Microdialysis studies in rat striatum demonstrate that ansifaxine administration significantly elevates extracellular levels of key neurotransmitters [1] [2]. The following table summarizes the experimental findings:

| Aspect | Experimental Findings |
|--------------------------------|---|
| General Brain Penetration | Rapidly penetrates the rat striatum after oral administration [3]. |
| Effects on Dopamine (DA) | Increases extracellular DA levels in rat striatum after acute and chronic administration [1]. Effect on DA is 2-3 times stronger than desvenlafaxine [1]. |
| Effects on Norepinephrine (NE) | Increases extracellular NE levels in rat striatum [1]. |
| Effects on Serotonin (5-HT) | Increases extracellular 5-HT levels in rat striatum [1]. |

| Aspect | Experimental Findings |
|-------------------------------------|--|
| Comparison to Desvenlafaxine | Co-exists with desvenlafaxine in brain; achieves similar brain concentrations at equivalent oral doses. Produces larger total exposure and greater increase in monoamines than desvenlafaxine alone [1] [3]. |

Conversion and Active Components

Ansifaxine is quickly converted into its major metabolite, desvenlafaxine, in the body [1]. However, due to its lipophilicity, both the parent compound (**ansifaxine**) and the metabolite (**desvenlafaxine**) coexist in the blood and brain, contributing to the overall pharmacological effect [1].



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Ansofaxine's pathway to increasing neurotransmitters in the striatum.

Detailed Experimental Protocols

The key findings on striatum penetration and neurotransmitter release are derived from **in vivo microdialysis studies** in rats [1] [3].

- **Animal Model:** Adult Sprague-Dawley rats [3].
- **Drug Administration:**
 - **Ansofaxine and desvenlafaxine** were prepared as oral solutions (dissolved in 10% glucose) or oral suspensions (in 0.5% carboxymethylcellulose sodium) for intragastric administration at a dose of **0.06 mmol/kg** [3].
 - Intravenous solutions (in 10% glucose) were administered at **0.04 mmol/kg** [3].
 - For chronic studies, oral suspensions were administered once daily for **14 days** [3].
- **Microdialysis:**
 - A microdialysis probe was implanted into the **rat striatum** to collect extracellular fluid [1] [3].
 - Dialysate samples were analyzed to measure concentrations of **dopamine, norepinephrine, and serotonin** [1].
- **Data Analysis:** Neurotransmitter levels in the dialysate were measured and compared between ansofaxine and desvenlafaxine treatment groups to determine the relative potency in increasing monoamine levels [1].

Mechanism of Action and Binding Affinity

Ansofaxine is a **Serotonin-Norepinephrine-Dopamine Reuptake Inhibitor (SNDRI)**. It works by blocking the transporter proteins responsible for clearing these neurotransmitters from the synaptic cleft in the brain, thereby increasing their availability [4] [2] [3].

The table below shows its inhibition potency (IC50 values) for each transporter; a lower IC50 indicates stronger binding affinity [3]:

| Target | Transporter Full Name | Inhibition Potency (IC50) |
|--------|----------------------------|---------------------------|
| DAT | Dopamine Transporter | 491 nM |
| SERT | Serotonin Transporter | 723 nM |
| NET | Norepinephrine Transporter | 763 nM |

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